

# Physical properties of 1-Benzylindoline (melting point, boiling point)

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

Compound Name: **1-Benzylindoline**

Cat. No.: **B1278262**

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## Physical Properties of 1-Benzylindoline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1-Benzylindoline** (CAS 61589-14-8), a key heterocyclic compound with applications in medicinal chemistry and materials science. This document summarizes the available data on its melting and boiling points and outlines the standard experimental methodologies for their determination.

## Core Physical Properties

The physical characteristics of **1-Benzylindoline** are crucial for its handling, purification, and application in various research and development settings. While comprehensive experimental data is not widely published, the following table summarizes the currently available information.

Physical Property	Value	Source
Boiling Point	377.4 °C at 760 mmHg	
Melting Point	Not available	

Note: The melting point for **1-Benzylindoline** is not readily available in the public domain as of the latest literature search.

## Experimental Determination of Physical Properties

The determination of melting and boiling points is a fundamental aspect of compound characterization. The following sections detail the standard experimental protocols for these measurements.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This property is a strong indicator of purity, with pure crystalline solids typically exhibiting a sharp melting range.

Methodology: Capillary Method

A common and reliable method for determining the melting point is the capillary tube method.

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. It is a key characteristic for volatile compounds.

Methodology: Distillation Method

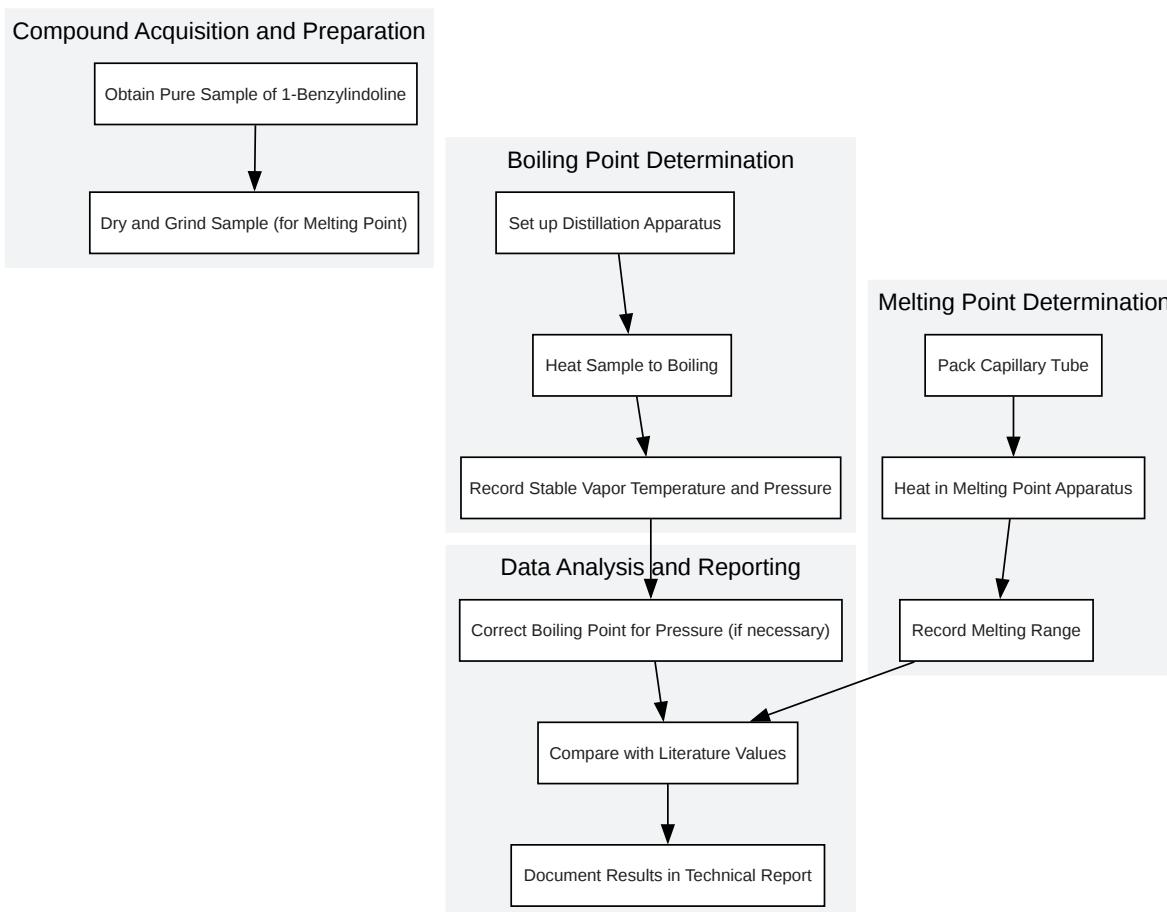
A standard method for determining the boiling point is through distillation.

- **Apparatus Setup:** The liquid sample is placed in a distillation flask, which is connected to a condenser and a collection flask. A thermometer is positioned so that its bulb is just below the side arm of the distillation flask, ensuring it measures the temperature of the vapor as it passes into the condenser.
- **Heating:** The distillation flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Equilibrium:** The temperature will rise and then stabilize at the boiling point of the liquid. This constant temperature, observed while the liquid is actively boiling and condensing, is recorded as the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded at the time of the experiment, as boiling point is dependent on pressure. The observed boiling point can be corrected to the standard pressure of 760 mmHg if necessary.

## Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound.

## Workflow for Physical Property Determination of a Chemical Compound

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)